

molecular weight of 2-((2-(2-Hydroxyethoxy)-4-nitrophenyl)amino)ethanol

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Compound of Interest

Compound Name: 2-((2-(2-Hydroxyethoxy)-4-nitrophenyl)amino)ethanol

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An In-Depth Technical Guide to 2-((2-(2-Hydroxyethoxy)-4-nitrophenyl)amino)ethanol (HC Yellow No. 4)

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical compound **2-((2-(2-Hydroxyethoxy)-4-nitrophenyl)amino)ethanol**, also known by its CAS Number 59820-43-8 and common name HC Yellow No. 4. The primary focus of this document is to detail its core physicochemical properties, headlined by its molecular weight, alongside a thorough exploration of its synthesis, mechanism of action, and primary application in the field of cosmetic science. This guide serves as a critical resource for professionals requiring detailed technical data on this specific nitroaromatic compound.

Core Chemical Identity and Physicochemical Properties

2-((2-(2-Hydroxyethoxy)-4-nitrophenyl)amino)ethanol is a nitroaromatic organic compound characterized by a nitrophenyl core functionalized with both an aminoethanol and a hydroxyethoxy group. These structural features are responsible for its characteristic color and

its properties as a direct dye. The fundamental physicochemical properties are summarized below.

Property	Value	Source(s)
Molecular Weight	242.23 g/mol	[1][2][3]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₅	[1][2]
CAS Number	59820-43-8	[1][4]
Common Name	HC Yellow No. 4	[2]
Appearance	Canary yellow fluffy powder	[4]
Melting Point	140 °C	[5]
Primary Function	Hair Colorant / Direct Dye	[4][6]

Synthesis Protocol: A Two-Step Industrial Method

The synthesis of **2-((2-(2-Hydroxyethoxy)-4-nitrophenyl)amino)ethanol** can be achieved through a robust, two-step process adapted from established industrial methods.[3] This approach ensures high purity and yield suitable for both research and commercial applications. [3] The causality behind this specific pathway lies in the sequential functionalization of a readily available starting material, 2-amino-5-nitrophenol.

Step 1: Hydroxyethylation of 2-amino-5-nitrophenol

The initial step involves the selective hydroxyethylation at the phenolic hydroxyl group. This is a nucleophilic substitution reaction where the phenoxide ion, formed under basic conditions, attacks the electrophilic carbon of an ethylene-containing reagent.

- Raw Materials: 2-amino-5-nitrophenol, a suitable alkali (e.g., solid base like sodium hydroxide on a hydrotalcite carrier), and a hydroxyethylation reagent (e.g., ethylene chlorohydrin).[3]
- Procedure:

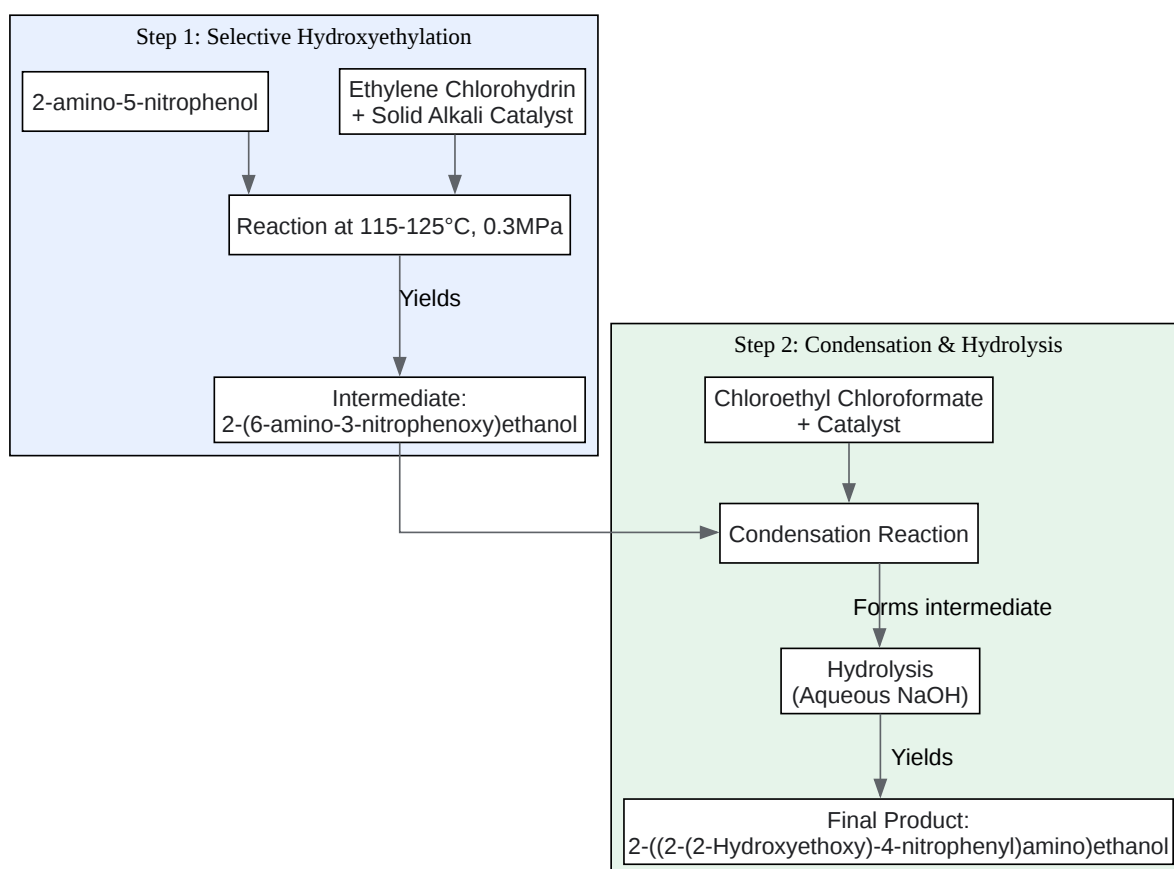
- Charge a pressure-rated autoclave with water (as solvent), 2-amino-5-nitrophenol, and the solid alkali catalyst.[3]
- Add ethylene chlorohydrin to the mixture.
- Seal the reactor and heat to 115-125 °C, maintaining an internal pressure of 0.2-0.3 MPa. [3]
- Maintain the reaction under stirring for approximately 8 hours to drive the reaction to completion.
- Intermediate Product: This reaction yields the intermediate compound 2-(6-amino-3-nitrophenoxy)ethanol.

Step 2: Condensation and Hydrolysis

The second step introduces the second hydroxyethyl group, this time onto the amino group, through a condensation-hydrolysis sequence.

- Raw Materials: 2-(6-amino-3-nitrophenoxy)ethanol (from Step 1), chloroethyl chloroformate, and a catalyst (e.g., calcium carbonate).[3]
- Procedure:
 - The intermediate from Step 1 is reacted with chloroethyl chloroformate in the presence of the catalyst.[3]
 - This condensation reaction is followed by hydrolysis using an aqueous alkali solution (e.g., 20% NaOH).[3]
 - The hydrolysis step cleaves the intermediate carbamate, yielding the final product, N-[2-(2-hydroxyethoxy)-4-nitrophenyl] ethanol amine.
- Final Product: The resulting compound is **2-((2-(2-Hydroxyethoxy)-4-nitrophenyl)amino)ethanol**. The product can be purified via filtration and vacuum drying.[3]

The overall synthesis workflow is visualized in the diagram below.



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Figure 1: Synthesis workflow for 2-((2-(2-Hydroxyethoxy)-4-nitrophenyl)amino)ethanol.

Application and Mechanism of Action in Cosmetic Science

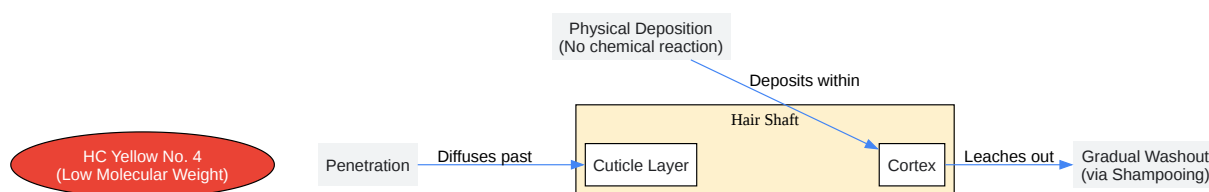
The primary and most well-documented application of this compound is as a direct dye in semi-permanent and permanent hair coloring formulations, where it is known as HC Yellow No. 4.[4][7] Its utility in this context is directly related to its molecular structure and properties.

Mechanism as a Semi-Permanent Hair Dye

Unlike oxidative dyes that involve a chemical reaction within the hair cortex, HC Yellow No. 4 functions as a "direct dye." The mechanism is primarily a physical process:

- **Low Molecular Weight:** With a molecular weight of 242.23 g/mol, the molecule is small enough to penetrate the hair cuticle and enter the cortex.[6]
- **Deposition:** The dye molecules are deposited within the hair shaft, where they are held in place by weak intermolecular forces such as van der Waals forces and hydrogen bonds.
- **No Chemical Alteration:** The process does not involve oxidation or a chemical reaction to develop the color; the compound itself is colored.[6] This results in a temporary to semi-permanent effect, as the dye molecules are gradually removed with subsequent shampooing.[4][6]

This mechanism is visualized in the following diagram.



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